

Stereochemistry of (S)-4-Benzyloxazolidine-2,5-dione: An In-depth Technical Guide

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Compound of Interest

Compound Name: (S)-4-Benzyloxazolidine-2,5-dione

Cat. No.: B078898

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(S)-4-Benzyloxazolidine-2,5-dione, also known as L-phenylalanine N-carboxyanhydride (L-Phe-NCA), is a chiral heterocyclic compound of significant interest in the fields of polymer chemistry and asymmetric synthesis. Its stereodefined center, derived from the natural amino acid L-phenylalanine, makes it a valuable building block for the synthesis of stereoregular polypeptides and a director of stereoselectivity in various organic reactions. This guide provides a comprehensive overview of its stereochemical properties, synthesis, and applications, with a focus on quantitative data and detailed experimental methodologies.

Core Stereochemical and Physical Properties

The stereochemistry of **(S)-4-Benzyloxazolidine-2,5-dione** is defined by the (S)-configuration at the C4 position, which bears the benzyl group. This configuration is inherited from its precursor, L-phenylalanine. The rigid oxazolidine-2,5-dione ring structure locks the stereocenter, allowing for the transfer of chirality in chemical transformations.

Table 1: Physicochemical Properties of **(S)-4-Benzyloxazolidine-2,5-dione**

Property	Value
CAS Number	14825-82-2
Molecular Formula	C ₁₀ H ₉ NO ₃
Molecular Weight	191.18 g/mol
Appearance	White to off-white solid
Melting Point	90 °C
Optical Rotation	Specific value not consistently reported in literature. For the related compound (S)-4-Benzylthiazolidine-2-thione, a value of $[\alpha]_{20/D} -122 \pm 5^\circ$ (c = 1% in chloroform) has been reported.

Synthesis of (S)-4-Benzylloxazolidine-2,5-dione

The most common and efficient method for the synthesis of **(S)-4-Benzylloxazolidine-2,5-dione** is the reaction of L-phenylalanine with a phosgene equivalent, such as triphosgene (bis(trichloromethyl) carbonate). This reaction proceeds via the formation of an intermediate N-carbonyl chloride, which then undergoes intramolecular cyclization to yield the desired N-carboxyanhydride.

Detailed Experimental Protocol: Synthesis from L-Phenylalanine and Triphosgene

This protocol is a representative procedure based on established methods for NCA synthesis.

Materials:

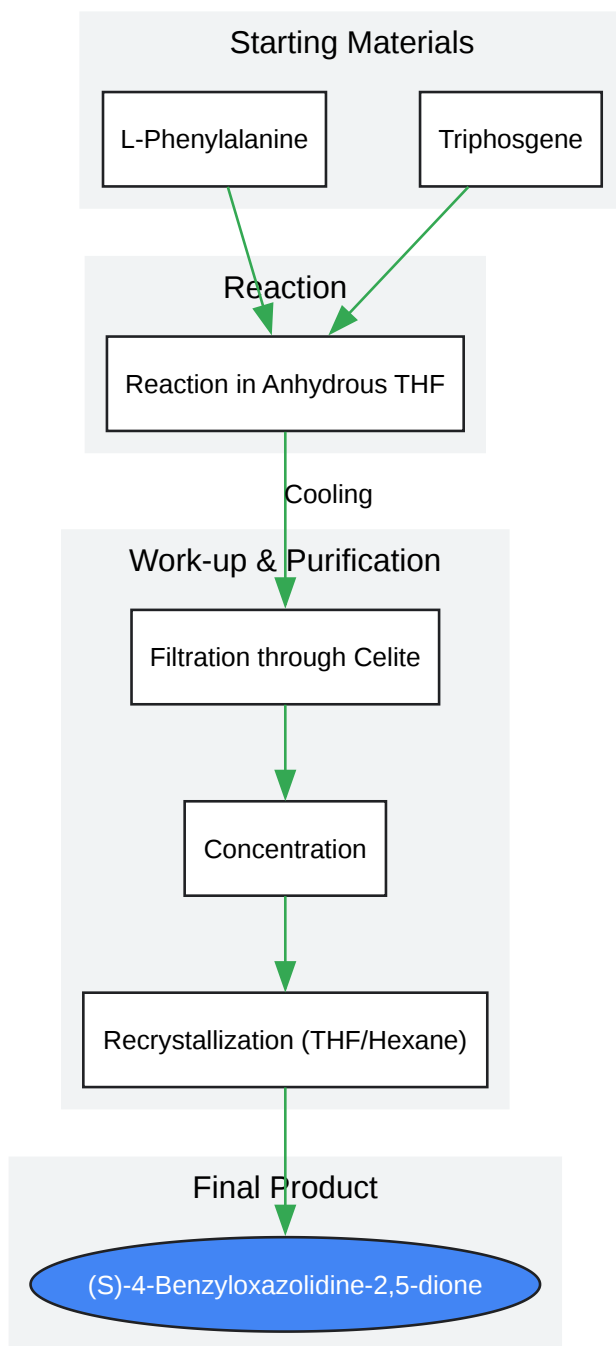
- L-Phenylalanine
- Triphosgene
- Anhydrous Tetrahydrofuran (THF)

- Anhydrous Hexane
- Celite®

Procedure:

- **Reaction Setup:** A dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a nitrogen inlet, and a dropping funnel is charged with L-phenylalanine and anhydrous THF under a nitrogen atmosphere.
- **Addition of Triphosgene:** A solution of triphosgene in anhydrous THF is added dropwise to the stirred suspension of L-phenylalanine at room temperature. The reaction mixture is then heated to reflux.
- **Reaction Monitoring:** The progress of the reaction is monitored by the dissolution of L-phenylalanine and the evolution of HCl gas (which can be neutralized by passing through a bubbler containing a dilute NaOH solution). The reaction is typically complete within a few hours.
- **Work-up:** After cooling to room temperature, the reaction mixture is filtered through a pad of Celite® to remove any insoluble byproducts.
- **Purification:** The filtrate is concentrated under reduced pressure to afford a crude solid. The crude product is then recrystallized from a mixture of anhydrous THF and hexane to yield pure **(S)-4-Benzyloxazolidine-2,5-dione**.

Synthesis of (S)-4-Benzyloxazolidine-2,5-dione

[Click to download full resolution via product page](#)Caption: Experimental workflow for the synthesis of **(S)-4-Benzyloxazolidine-2,5-dione**.

Applications in Asymmetric Synthesis

While **(S)-4-Benzylloxazolidine-2,5-dione** is primarily utilized as a monomer for polypeptide synthesis, the related (S)-4-benzylloxazolidin-2-one is a well-established chiral auxiliary in asymmetric synthesis. The benzyl group at the stereocenter effectively directs the approach of incoming reagents, leading to high levels of stereoselectivity in reactions such as aldol additions, alkylations, and Diels-Alder reactions. The principles of stereocontrol demonstrated by the oxazolidinone auxiliary are informative for understanding the potential of the oxazolidine-2,5-dione scaffold in asymmetric transformations.

Table 2: Diastereoselective Aldol Reactions using a Related (S)-4-Benzylloxazolidin-2-one Auxiliary

Aldehyde	Diastereomeric Ratio (syn:anti)	Yield (%)
Isobutyraldehyde	>99 : 1	80-90%
Benzaldehyde	>99 : 1	85%
Propionaldehyde	97 : 3	75%

Data is for the related (S)-4-benzylloxazolidin-2-one and is presented to illustrate the directing effect of the chiral scaffold.

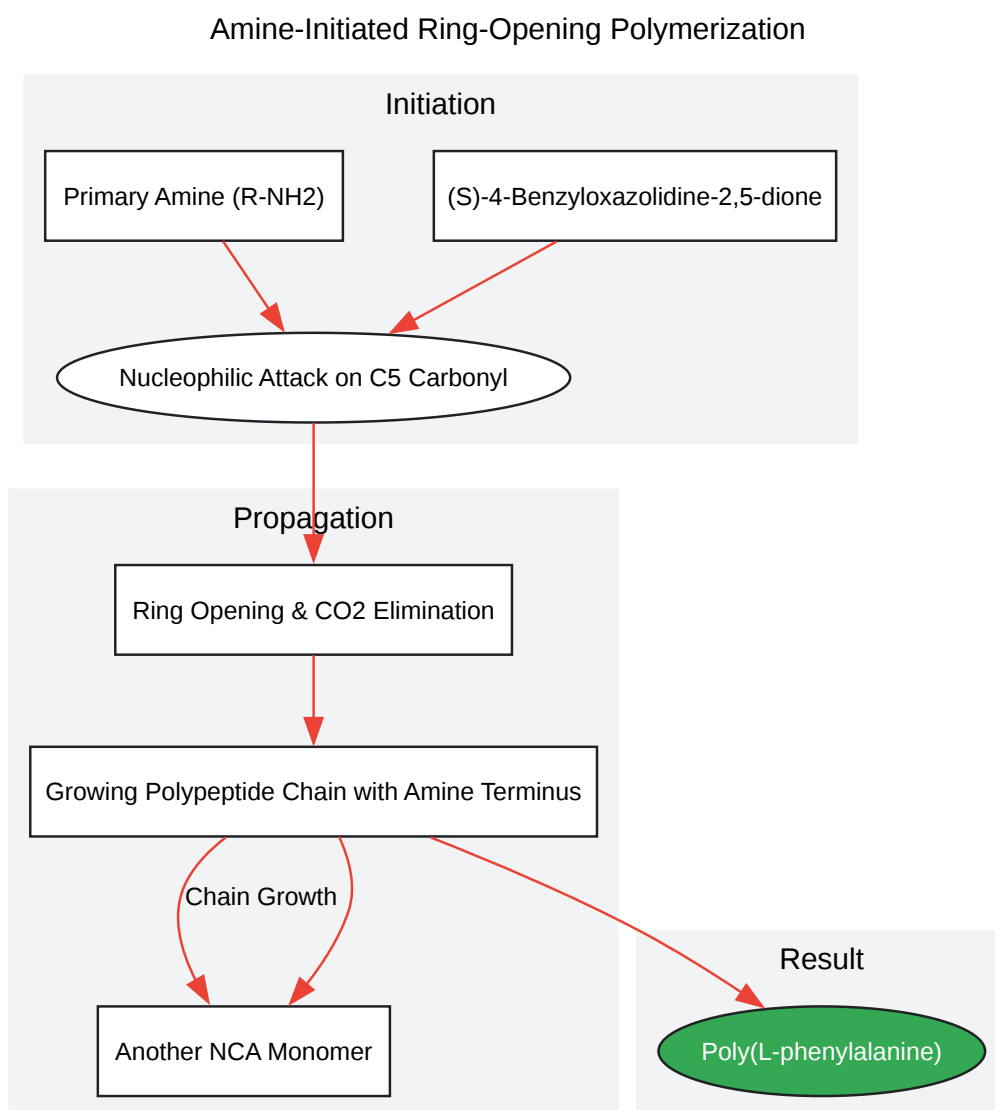
Ring-Opening Polymerization (ROP)

(S)-4-Benzylloxazolidine-2,5-dione serves as a key monomer in the ring-opening polymerization (ROP) to produce poly(L-phenylalanine). The stereochemistry of the monomer is retained during the polymerization process, leading to the formation of isotactic polypeptides. The mechanism of ROP is highly dependent on the initiator used.

Amine-Initiated Ring-Opening Polymerization

Primary amines are common initiators for the ROP of NCAs. The polymerization proceeds through a nucleophilic attack of the amine on the C5 carbonyl carbon of the NCA, followed by ring opening and elimination of carbon dioxide. This process, known as the "normal amine

mechanism," generates a growing polymer chain with a terminal amine group that continues to propagate.



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Caption: Signaling pathway of amine-initiated ring-opening polymerization.

The stereochemical integrity of the monomer is crucial for producing polypeptides with well-defined secondary structures, such as α -helices and β -sheets, which are essential for their biological function and material properties. The benzyl side chains of the resulting poly(L-phenylalanine) contribute to its hydrophobicity and can influence the self-assembly of the polymer chains.

Conclusion

(S)-4-Benzyloxazolidine-2,5-dione is a versatile chiral building block with significant applications in the synthesis of advanced materials and potentially in asymmetric synthesis. Its stereochemistry, derived from L-phenylalanine, is the key to its utility. The well-established methods for its synthesis and the controlled nature of its ring-opening polymerization make it an invaluable tool for researchers in polymer science and drug development. Further exploration of its use as a chiral auxiliary in a broader range of asymmetric reactions could unlock new synthetic methodologies.

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